

An In-depth Technical Guide to 2-Isopropylanisole

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Compound of Interest

Compound Name: *1-fluoro-2-methoxy-3-(propan-2-yl)benzene*

CAS No.: 1167056-80-5

Cat. No.: B3215863

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Introduction

2-Isopropylanisole, a substituted aromatic ether, serves as a valuable building block in organic synthesis and holds potential for applications in medicinal chemistry and materials science. Its structure, featuring a methoxy and an isopropyl group on a benzene ring, imparts specific physicochemical properties that make it a target of interest for the synthesis of more complex molecules. This guide provides a comprehensive overview of 2-isopropylanisole, including its nomenclature, chemical and physical properties, a detailed synthesis protocol, and a discussion of its potential applications.

Chemical Identity and Synonyms

The unambiguous identification of a chemical compound is crucial for research and development. 2-Isopropylanisole is known by several names, and it is important to recognize these to navigate the scientific literature effectively.

The systematic International Union of Pure and Applied Chemistry (IUPAC) name for this compound is 1-methoxy-2-propan-2-ylbenzene.^[1] However, it is also commonly referred to by other names.

A comprehensive list of synonyms and identifiers is provided in the table below:

Identifier Type	Value	Source
IUPAC Name	1-methoxy-2-propan-2-ylbenzene	[1]
Common Name	2-Isopropylanisole	[1]
CAS Number	2944-47-0	[1]
Synonyms	1-methoxy-2-(propan-2-yl)benzene	[1]
NSC-113123	[1]	
TJH2JM6D9S	[1]	

Physicochemical Properties

The physical and chemical properties of 2-isopropylanisole dictate its behavior in chemical reactions and its suitability for various applications. These properties are summarized in the following table.

Property	Value	Source
Molecular Formula	C10H14O	[1]
Molecular Weight	150.22 g/mol	[1]
Appearance		
Boiling Point	198-200 °C (lit.)	
Density	0.936 g/mL at 25 °C (lit.)	
Refractive Index	n _{20/D} 1.508 (lit.)	

Synthesis of 2-Isopropylanisole

The synthesis of 2-isopropylanisole can be achieved through the methylation of its precursor, 2-isopropylphenol. This reaction is a classic example of a Williamson ether synthesis.

Reaction Principle

The synthesis involves the deprotonation of the hydroxyl group of 2-isopropylphenol by a suitable base to form a phenoxide ion. This nucleophilic phenoxide then attacks a methylating agent, such as dimethyl sulfate or methyl iodide, in an SN2 reaction to yield the desired methyl ether.

Experimental Protocol: Methylation of 2-Isopropylphenol

Materials:

- 2-Isopropylphenol
- Sodium hydroxide (NaOH)
- Dimethyl sulfate ((CH₃)₂SO₄)
- Diethyl ether (or other suitable organic solvent)
- Anhydrous magnesium sulfate (MgSO₄)
- Distilled water

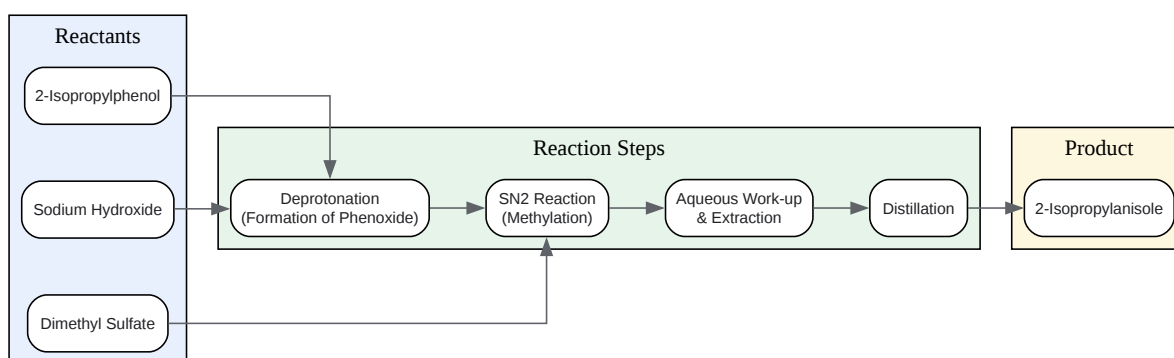
Procedure:

- **Deprotonation:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2-isopropylphenol in a suitable solvent such as methanol or ethanol.
- Add a stoichiometric equivalent of a base, such as sodium hydroxide, to the solution. Stir the mixture at room temperature until the phenol is completely converted to the sodium phenoxide salt.
- **Methylation:** Slowly add a methylating agent, like dimethyl sulfate or methyl iodide, to the reaction mixture. The reaction is often exothermic, so the addition should be controlled to

maintain a safe temperature.

- After the addition is complete, heat the reaction mixture to reflux for a period of 1-2 hours to ensure the reaction goes to completion.
- Work-up: After cooling to room temperature, pour the reaction mixture into a separatory funnel containing water and a water-immiscible organic solvent, such as diethyl ether.
- Extract the aqueous layer with the organic solvent. Combine the organic layers and wash them with a saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer over an anhydrous drying agent, such as magnesium sulfate.
- Purification: Filter off the drying agent and remove the solvent from the filtrate using a rotary evaporator. The crude product can then be purified by distillation under reduced pressure to obtain pure 2-isopropylanisole.

Synthesis Workflow Diagram



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Caption: Williamson ether synthesis of 2-isopropylanisole.

Applications in Research and Development

While specific, large-scale industrial applications of 2-isopropylanisole are not widely documented, its structure makes it a useful intermediate in several areas of chemical research and development.

- **Organic Synthesis:** As a functionalized aromatic compound, 2-isopropylanisole can be a starting material for the synthesis of more complex molecules. The aromatic ring can undergo electrophilic substitution reactions, and the methoxy and isopropyl groups can be chemically modified.
- **Medicinal Chemistry:** Anisole derivatives are found in the structures of numerous biologically active compounds. The lipophilicity imparted by the isopropyl and methoxy groups can be advantageous in drug design for modulating pharmacokinetic properties.
- **Fragrance and Flavor Industry:** Anisole derivatives are known for their characteristic scents. While the specific olfactory properties of 2-isopropylanisole are not extensively reported, related compounds are used in the fragrance industry.

Safety and Handling

Detailed toxicological data for 2-isopropylanisole is not readily available. However, as with any chemical compound, it should be handled with appropriate care in a laboratory setting.

- **General Precautions:** Use in a well-ventilated area, preferably in a fume hood.
- **Personal Protective Equipment (PPE):** Wear safety glasses, gloves, and a lab coat.
- **Fire Safety:** Keep away from open flames and sources of ignition.

It is recommended to consult the Safety Data Sheet (SDS) for detailed safety and handling information before use.

Conclusion

2-Isopropylanisole is a valuable chemical for organic synthesis with potential applications in various fields. This guide has provided a foundational understanding of its identity, properties,

synthesis, and potential uses. Further research into the reactivity and biological activity of this compound may unveil new and valuable applications.

References

- PubChem. (n.d.). 2-Isopropylanisole. National Center for Biotechnology Information. Retrieved from [[Link](#)][1]

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Sources

- [1. 2-Isopropylanisole | C10H14O | CID 270623 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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